

Application Notes and Protocols for the Analysis of Ethylenethiourea in Food Matrices

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Compound of Interest

Compound Name: *Ethylenethiourea*

Cat. No.: *B145662*

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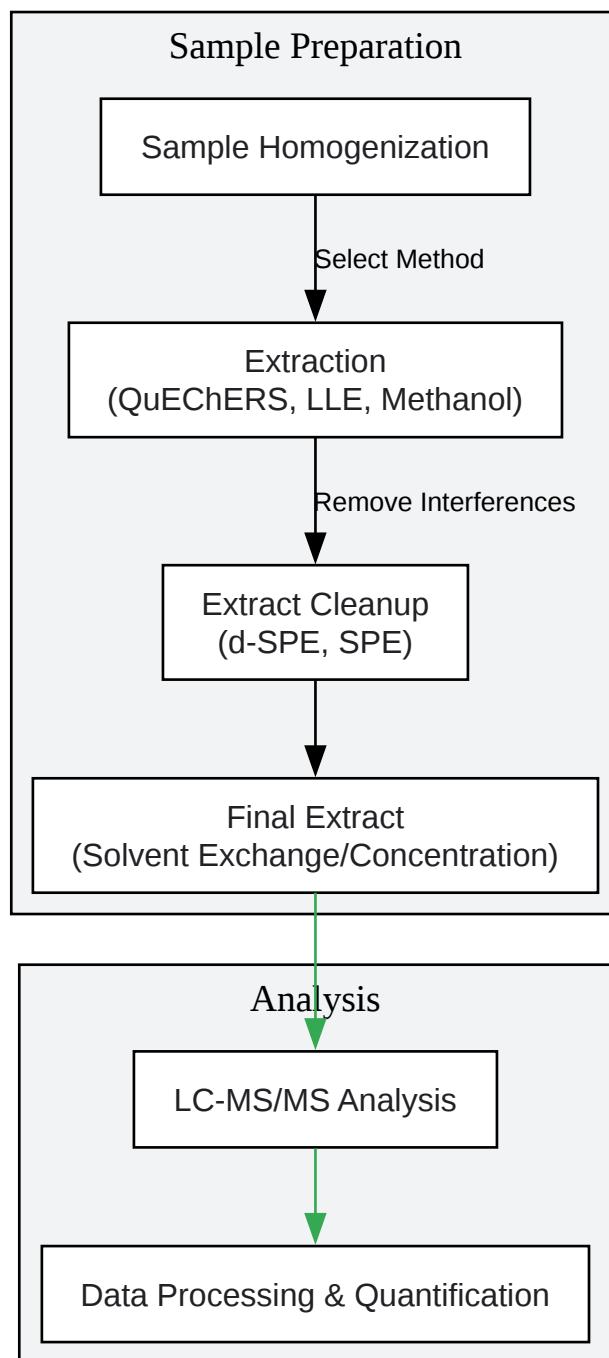
Introduction

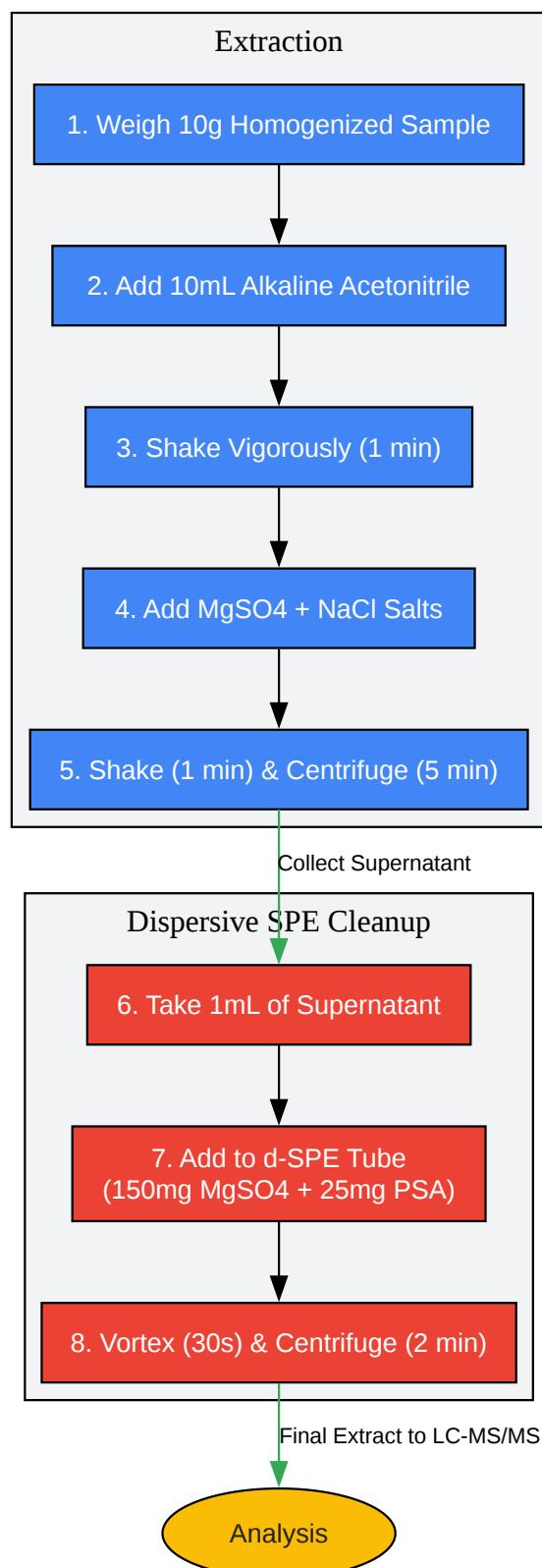
Ethylenethiourea (ETU) is a primary degradation product and metabolite of ethylene bis-dithiocarbamate (EBDC) fungicides, such as mancozeb and maneb.^{[1][2]} These fungicides are widely used in agriculture to protect crops from fungal diseases. Due to its potential goitrogenic, teratogenic, and carcinogenic properties, monitoring ETU residues in food is a critical aspect of food safety.^[2] The analysis of ETU is challenging due to its high polarity and thermal instability. Therefore, robust and efficient sample preparation is paramount for accurate quantification in complex food matrices.

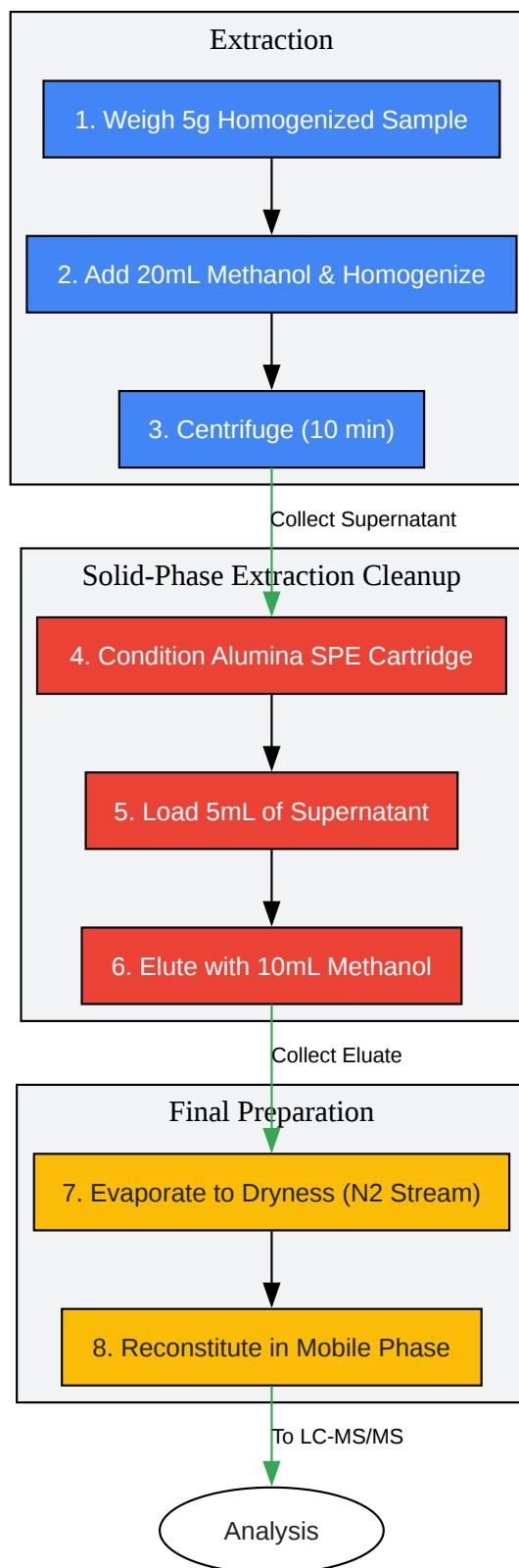
This document provides detailed application notes and protocols for the most common and effective sample preparation techniques for ETU analysis, tailored for researchers and analytical scientists. The primary methods covered are a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach, Solid-Phase Extraction (SPE), and Liquid-Liquid Extraction (LLE).

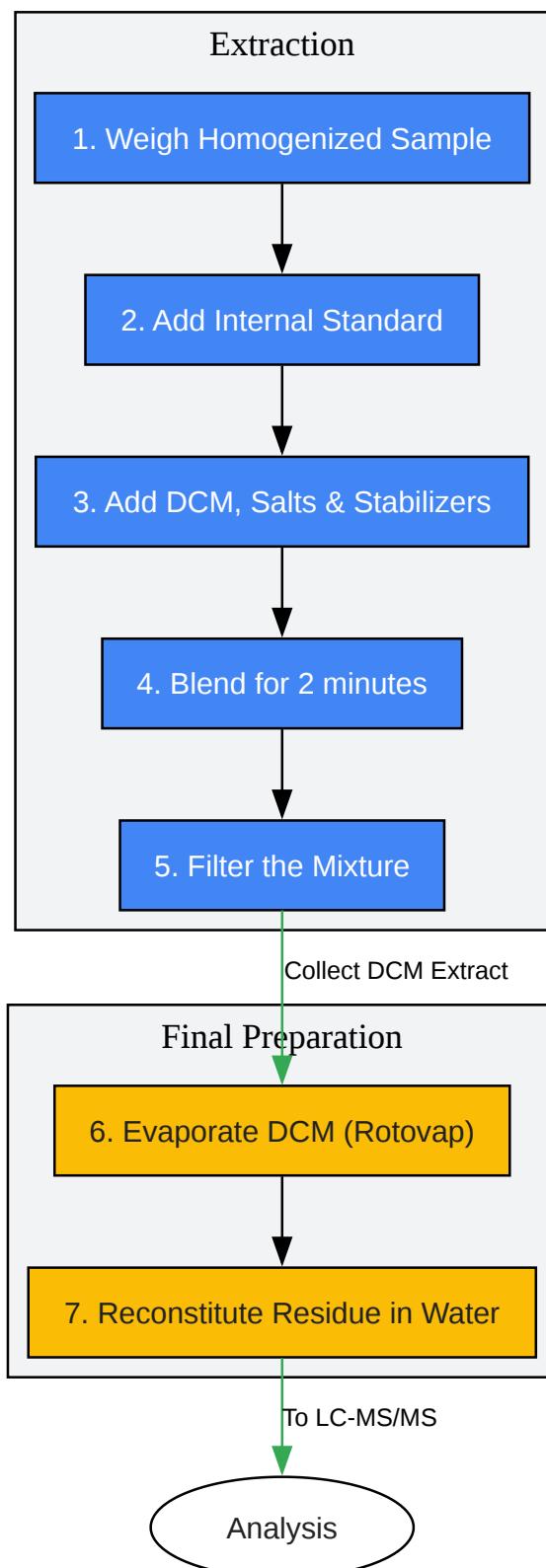
Overall Analytical Workflow

The general procedure for analyzing ETU in food samples involves several key stages, from sample receipt to final data analysis. The sample preparation step is crucial for removing interfering matrix components and concentrating the analyte before instrumental analysis, typically performed using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).







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References

- 1. fao.org [fao.org]
- 2. Ethylenethiourea (ETU) in relation to use of ethylenebisdithiocarbamate (EBDC) fungicides - PubMed [pubmed.ncbi.nlm.nih.gov]
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